

A Technical Guide to 2-(Diphenylphosphino)benzaldehyde: Commercial Availability, Applications, and Experimental Protocols

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Compound of Interest

Compound Name:	2-(Diphenylphosphino)benzaldehyde
Cat. No.:	B1302527

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Diphenylphosphino)benzaldehyde is a versatile bifunctional organophosphorus compound that has garnered significant attention in synthetic and medicinal chemistry. Its structure, featuring both a nucleophilic phosphine and an electrophilic aldehyde, allows it to serve as a valuable ligand in catalysis and as a precursor for more complex molecular architectures. This guide provides an in-depth overview of its commercial availability, key applications in catalysis, and detailed experimental protocols for its use. Additionally, it touches upon the emerging research into the biological activities of its derivatives, offering a comprehensive resource for professionals in research and drug development.

Commercial Availability and Suppliers

2-(Diphenylphosphino)benzaldehyde is readily available from a range of chemical suppliers. The typical purity offered is $\geq 97\%$, with the compound supplied as a yellow solid. Below is a summary of major suppliers and their typical product offerings. Prices are subject to change and should be verified on the respective supplier's website.

Supplier	Purity	Representative Quantities and Pricing (USD)
Sigma-Aldrich (Merck)	97%	1 g: ~85.00 5g: 85.00 5g: 300.00
Thermo Scientific Chemicals	97%	1 g: ~91.00 5g: 91.00 5g: 265.00
Strem Chemicals	min. 97%	250 mg: ~\$46.00 1 g: \$83.00
Chem-Impex International	≥98% (GC)	1 g: ~85.00 5g: 85.00 5g: 312.00
Aladdin Scientific	≥97%	1 g: ~\$37.00
BLD Pharm	≥97%	Pricing available on request
Oakwood Chemical	97%	Pricing available on request
Kamal Pharmachem Inc.	Not specified	Pricing available on request

Core Applications in Catalysis

The primary application of **2-(Diphenylphosphino)benzaldehyde** is as a ligand in palladium-catalyzed cross-coupling reactions. These reactions are fundamental in organic synthesis, particularly for the construction of carbon-carbon and carbon-heteroatom bonds, which are ubiquitous in pharmaceuticals and functional materials.[\[1\]](#)

Key Reactions:

- Suzuki-Miyaura Coupling: Formation of C-C bonds between organoboranes and organic halides.

- Buchwald-Hartwig Amination: Formation of C-N bonds between amines and organic halides.
- Heck Reaction: Formation of C-C bonds between alkenes and organic halides.
- Sonogashira Coupling: Formation of C-C bonds between terminal alkynes and organic halides.
- Negishi, Stille, and Hiyama Couplings: Other palladium-catalyzed cross-coupling reactions with different organometallic reagents.

The phosphine group acts as a strong σ -donor, which stabilizes the palladium catalyst, while the aldehyde functionality can be used to further modify the ligand or immobilize the catalyst.

Experimental Protocols

While **2-(Diphenylphosphino)benzaldehyde** is cited as a suitable ligand for various reactions, this section provides a representative, detailed protocol for a Suzuki-Miyaura coupling, adapted from established methodologies for similar phosphine ligands.^[2]

Representative Protocol: Suzuki-Miyaura Coupling of an Aryl Bromide

This protocol describes a general procedure for the coupling of an aryl bromide with a phenylboronic acid using a palladium catalyst and **2-(Diphenylphosphino)benzaldehyde** as the ligand.

Materials:

- Aryl bromide (1.0 mmol, 1.0 equiv)
- Phenylboronic acid (1.2 mmol, 1.2 equiv)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 mmol, 2 mol%)
- **2-(Diphenylphosphino)benzaldehyde** (0.04 mmol, 4 mol%)
- Potassium phosphate (K_3PO_4 , 2.0 mmol, 2.0 equiv)

- Anhydrous 1,4-dioxane
- Degassed water
- Schlenk tube or similar reaction vessel
- Magnetic stirrer and heating plate
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Reaction Setup: To a Schlenk tube under an inert atmosphere, add the aryl bromide (1.0 mmol), phenylboronic acid (1.2 mmol), $\text{Pd}(\text{OAc})_2$ (0.02 mmol), **2-(Diphenylphosphino)benzaldehyde** (0.04 mmol), and K_3PO_4 (2.0 mmol).
- Solvent Addition: Add anhydrous 1,4-dioxane (4 mL) and degassed water (1 mL) via syringe.
- Reaction: Stir the reaction mixture vigorously at 80-100 °C. Monitor the reaction progress by a suitable analytical technique (e.g., TLC, GC-MS, or LC-MS).
- Workup: Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with ethyl acetate (20 mL) and water (20 mL).
- Extraction: Separate the organic layer, and extract the aqueous layer with ethyl acetate (2 x 15 mL).
- Purification: Combine the organic layers, wash with brine (20 mL), dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired biaryl compound.

Biological Activity and Relevance in Drug Discovery

While **2-(Diphenylphosphino)benzaldehyde** itself is primarily a synthetic tool, its derivatives, particularly metal complexes, are being investigated for their biological activities. This is highly relevant for drug development professionals, as it opens avenues for creating novel therapeutics.

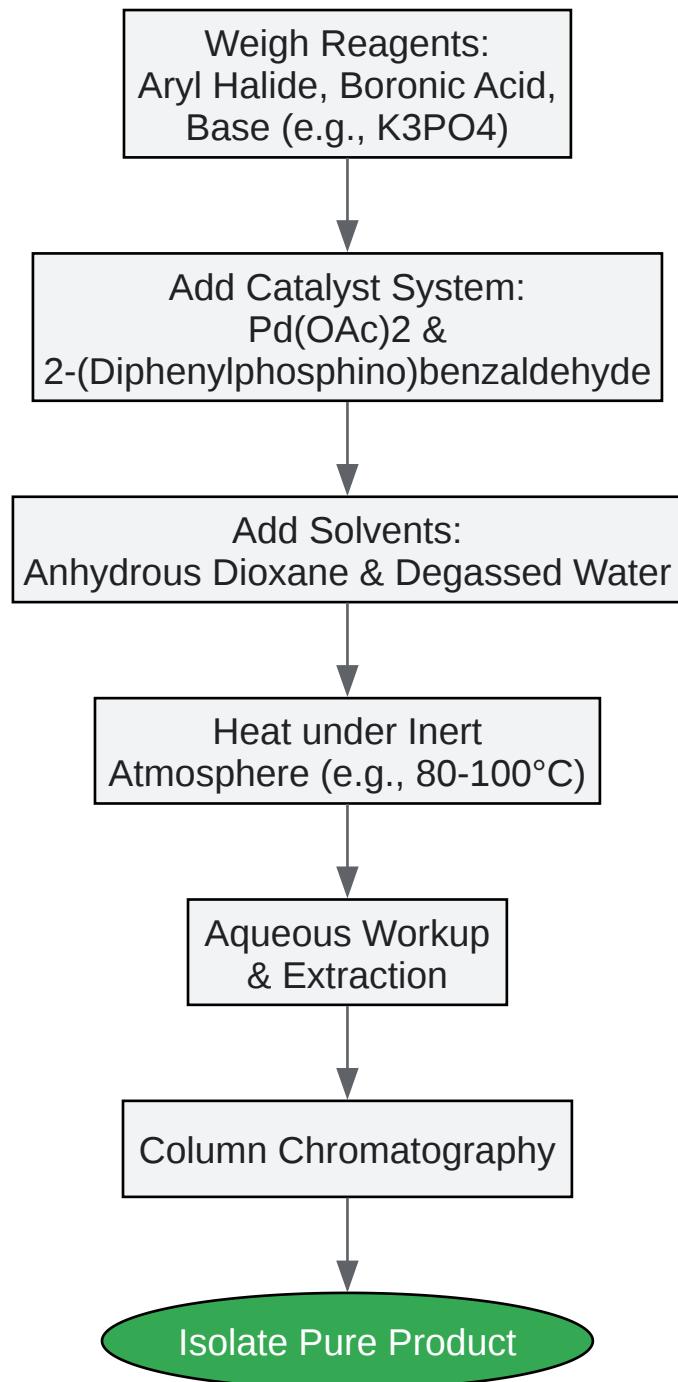
Research has shown that hydrazone derivatives of **2-(Diphenylphosphino)benzaldehyde** and their palladium(II) and platinum(II) complexes exhibit cytotoxic and antimicrobial properties.^[3] For instance, a platinum(II) complex of **2-(diphenylphosphino)benzaldehyde** 1-adamantoylhydrazone demonstrated cytotoxicity towards human larynx carcinoma cells (Hep-2) comparable to the established anticancer drug oxaliplatin, with improved selectivity for cancer cells over non-cancerous cells.^[3]

This suggests that the **2-(diphenylphosphino)benzaldehyde** scaffold can be a valuable platform for the design of new metal-based anticancer agents. The mechanism of action is likely related to the interaction of these complexes with biological macromolecules, a common feature of metal-based drugs. It is important to note that the biological activity is associated with these more complex derivatives rather than with **2-(Diphenylphosphino)benzaldehyde** in isolation.

Visualizing the Catalytic Process

The following diagrams illustrate a general experimental workflow for a Suzuki-Miyaura coupling and the fundamental catalytic cycle.

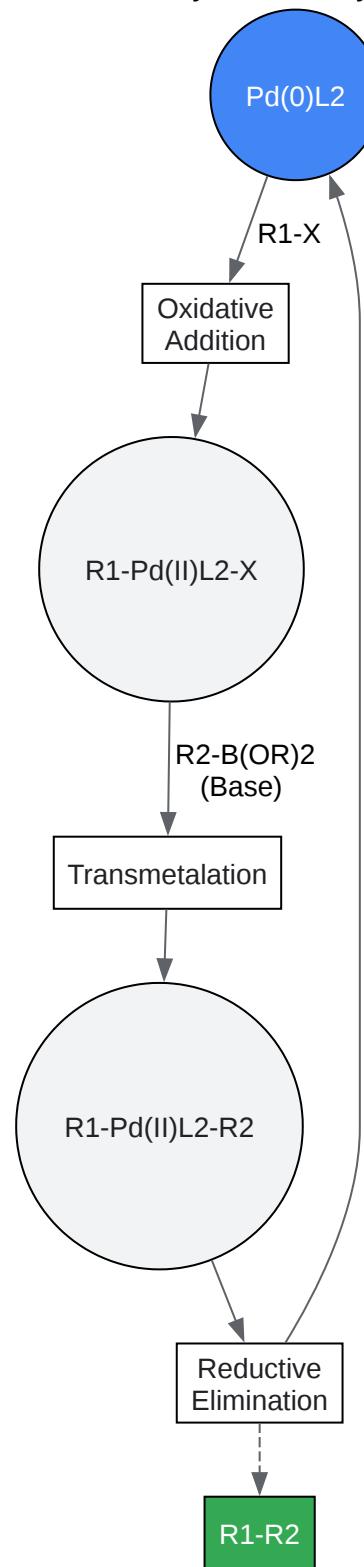
Experimental Workflow: Suzuki-Miyaura Coupling



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Caption: A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

Simplified Suzuki-Miyaura Catalytic Cycle

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Caption: The key steps in the palladium-catalyzed Suzuki-Miyaura cross-coupling cycle.

Conclusion

2-(Diphenylphosphino)benzaldehyde is a commercially accessible and highly useful reagent for researchers in organic synthesis and drug discovery. Its primary role as a ligand in palladium-catalyzed cross-coupling reactions facilitates the construction of complex molecular frameworks. Furthermore, the demonstrated biological activity of its derivatives highlights its potential as a scaffold for the development of novel therapeutic agents. The information and protocols provided in this guide serve as a valuable resource for harnessing the full potential of this versatile compound in a research and development setting.

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